

Comprehensive Technical Guide: Spectroscopic Characterization of 1-Ethyl-1H-pyrazole-5-carboxylic Acid

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Compound of Interest

Compound Name: 1-Ethyl-1H-pyrazole-5-carboxylic acid

CAS No.: 400755-43-3

Cat. No.: B1583437

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Executive Summary

1-Ethyl-1H-pyrazole-5-carboxylic acid (CAS: 400755-43-3) is a critical heterocyclic building block in medicinal chemistry, particularly in the synthesis of kinase inhibitors (e.g., pyrazolo[3,4-b]pyridines) and non-steroidal anti-inflammatory drugs (NSAIDs).[1][2][3] Its structural integrity is paramount because the regioselectivity of pyrazole alkylation often yields mixtures of 1,3- and 1,5-isomers.

This guide provides a definitive spectroscopic atlas for the 1,5-isomer, detailing the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) signatures required for validation. It specifically addresses the "regioisomer challenge," offering a self-validating NOE (Nuclear Overhauser Effect) protocol to distinguish the target 5-carboxylic acid from its 3-carboxylic acid congener.

Chemical Identity & Physical Properties[2][4][5]

Property	Data
IUPAC Name	1-Ethyl-1H-pyrazole-5-carboxylic acid
Common Synonyms	2-ethylpyrazole-3-carboxylic acid (IUPAC numbering variant)
CAS Registry Number	400755-43-3
Molecular Formula	C
	H
	N
	O
Molecular Weight	140.14 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, Methanol, Ethanol; sparingly soluble in water

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

The definitive confirmation of the 1,5-substitution pattern relies on

¹H and

¹³C NMR.^[4] The key differentiator is the chemical shift of the ring protons and the specific NOE correlations.

¹H NMR Data (400 MHz, DMSO-

)

Note: Chemical shifts (

) are reported in parts per million (ppm) relative to TMS.

Position	Shift ()	Multiplicity	Integration	Coupling ()	Assignment
COOH	13.10	br s	1H	-	Carboxylic Acid proton
C3-H	7.52	d	1H	2.0 Hz	Pyrazole Ring (Deshielded)
C4-H	6.85	d	1H	2.0 Hz	Pyrazole Ring
N-CH	4.51	q	2H	7.2 Hz	Ethyl Methylene (N-linked)
CH	1.32	t	3H	7.2 Hz	Ethyl Methyl

Technical Insight:

- H3 vs H4: The proton at C3 is adjacent to the pyridine-like nitrogen (N2), causing a downfield shift (~7.5 ppm). The C4 proton is shielded by the electron-rich aromatic system and appears upfield (~6.8 ppm).
- Solvent Effects: In CDCl₃, the acid proton may appear broader or shift depending on concentration and water content.

DMSO-

is recommended for sharp resolution of the acid peak.

C NMR Data (100 MHz, DMSO-

)

Carbon Type	Shift ()	Assignment
C=O	160.5	Carboxylic Acid Carbonyl
C3	139.2	Pyrazole Ring C=N
C5	133.4	Pyrazole Ring C-N (Quaternary)
C4	108.7	Pyrazole Ring C-H
N-CH	46.8	Ethyl Methylene
CH	15.6	Ethyl Methyl

Mass Spectrometry (MS)

Mass spectrometry is used to confirm molecular weight and fragmentation patterns characteristic of the ethyl and carboxyl groups.

- Ionization Mode: Electrospray Ionization (ESI)

- Positive Mode (

):

- [M+H]

: m/z 141.1 (Base peak)

- [M+Na]

: m/z 163.1

- Negative Mode (

):

- [M-H]
: m/z 139.1 (Characteristic of carboxylic acids)
- Fragmentation (MS/MS):
 - Loss of CO
(44 Da)
m/z 97 (1-ethylpyrazole fragment).
 - Loss of Ethyl (29 Da)
m/z 112.

Infrared Spectroscopy (FT-IR)

- Method: ATR (Attenuated Total Reflectance) or KBr pellet.
- Key Absorptions:
 - 3300–2500 cm
: Broad O-H stretch (Carboxylic acid dimer).
 - 3120 cm
: C-H stretch (Aromatic/Pyrazole).
 - 1690–1710 cm
: C=O stretch (Strong, Carboxylic acid).
 - 1540, 1450 cm
: C=N and C=C ring stretches.

Critical Protocol: Distinguishing Regioisomers (1,5 vs 1,3)

The synthesis of N-alkyl pyrazoles often produces a mixture of **1-ethyl-1H-pyrazole-5-carboxylic acid** (Target) and 1-ethyl-1H-pyrazole-3-carboxylic acid (Impurity). Standard 1D NMR is often insufficient to distinguish them without reference standards.

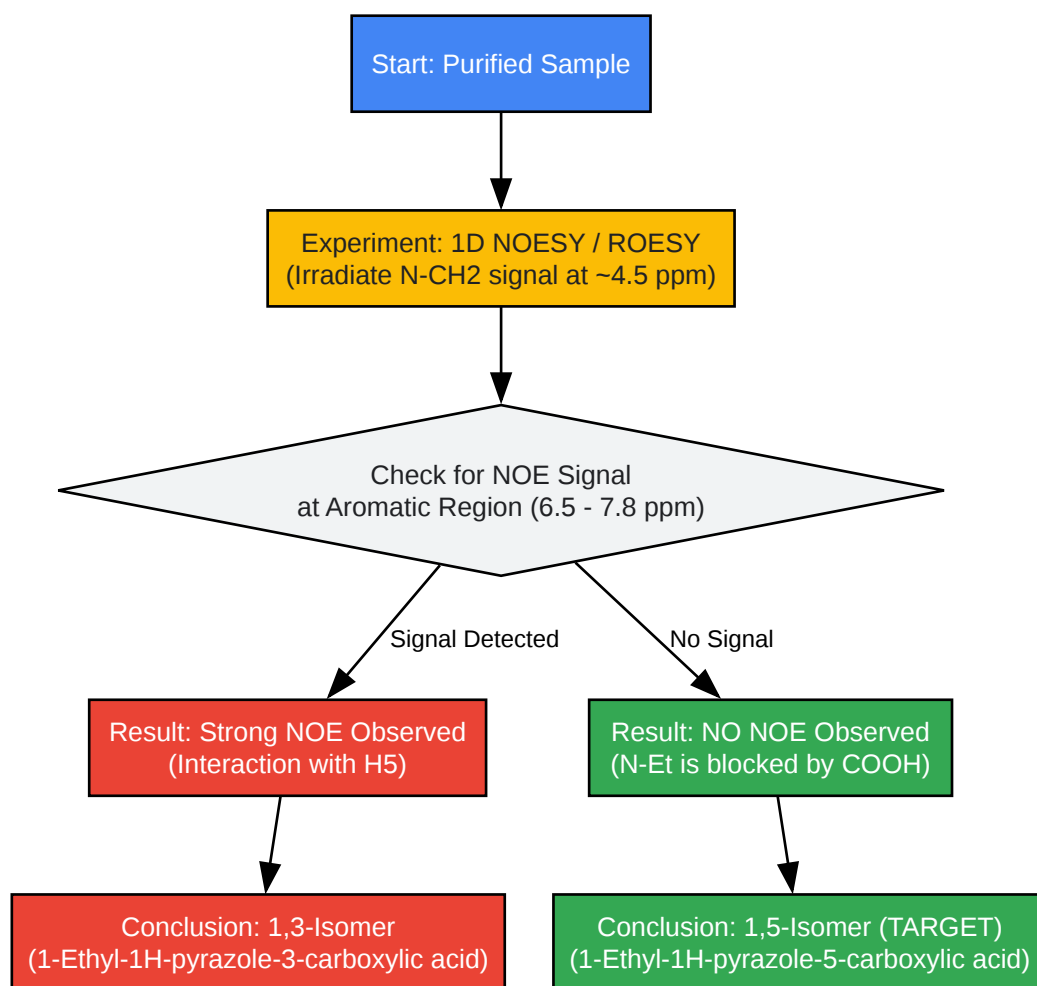
The Self-Validating NOE Protocol

The most reliable method to confirm the 1,5-isomer structure is 1D NOE (Nuclear Overhauser Effect) or 2D NOESY spectroscopy.

- 1,3-Isomer (Impurity): The N-Ethyl group is spatially adjacent to the H5 proton.
 - Observation: Strong NOE enhancement between N-CH and the ring proton at ~7.6 ppm.
- 1,5-Isomer (Target): The N-Ethyl group is spatially adjacent to the Carboxylic Acid (COOH).
 - Observation: NO NOE enhancement between N-CH and any ring proton (H4 is too distant).

Regioisomer Differentiation Logic Flow

The following diagram illustrates the decision logic for validating the compound structure.



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Caption: Logic flow for distinguishing 1,3- and 1,5-pyrazole isomers using NOE spectroscopy.

Experimental Protocols

Sample Preparation for NMR

- Mass: Weigh 5–10 mg of the solid compound.
- Solvent: Add 0.6 mL of DMSO-
(99.9% D).
 - Why DMSO? It ensures full solubility of the polar carboxylic acid and prevents rapid exchange of the acid proton, allowing it to be visualized.

- Tube: Transfer to a clean, dry 5 mm NMR tube.
- Acquisition:
 - Run standard proton (¹H) with 16 scans.
 - Run NOESY 1D (mixing time 500 ms), irradiating the quartet at 4.51 ppm.

HPLC Purity Check

Before spectroscopic validation, ensure the sample is not a mixture of isomers.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid.
 - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm.
- Note: The 1,5-isomer typically elutes later than the 1,3-isomer due to intramolecular hydrogen bonding effects reducing polarity, though this can vary by column chemistry.

References

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Sources

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